

# Application Notes and Protocols for Utilizing Thioxanthone in Dual-Cure Polymer Systems

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## Compound of Interest

Compound Name: Thioxanthone

Cat. No.: B050317

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These application notes provide a comprehensive overview and detailed protocols for the incorporation and characterization of **thioxanthone** and its derivatives as photosensitizers in dual-cure polymer systems. The information is intended to guide researchers in formulating and evaluating novel dual-cure resins for various applications, including dental composites, coatings, and adhesives.

## Introduction to Thioxanthone in Dual-Cure Systems

Dual-cure polymer systems are designed to cure via two distinct mechanisms: a rapid photocuring step and a slower chemical curing process (often referred to as "dark cure"). This dual functionality ensures complete polymerization in areas where light penetration is limited.

**Thioxanthone** (TX) and its derivatives, such as 2-isopropyl**thioxanthone** (ITX) and 2,4-diethyl**thioxanthone** (DETX), are highly efficient Type II photoinitiators and photosensitizers.[1]  
[2] In dual-cure systems, they play a crucial role in initiating the photopolymerization component of the curing process.

**Thioxanthenes** are particularly valuable in pigmented or filled systems where they can overcome the light-shielding effect of other components.[3] They exhibit strong absorption in the near-UV and violet regions of the electromagnetic spectrum, making them compatible with common LED light-curing units.[1][3] In cationic dual-cure systems, **thioxanthenes** act as photosensitizers for diaryliodonium salts, initiating polymerization through an electron transfer

mechanism.[4] This allows for the efficient curing of epoxy-based formulations, which are known for their low shrinkage and excellent mechanical properties.

## Key Performance Data of Thioxanthone-Based Dual-Cure Systems

The following tables summarize key performance data for dual-cure systems utilizing **thioxanthone** derivatives. This data is compiled from various studies and is intended to provide a comparative overview.

Table 1: Curing Performance of **Thioxanthone**-Based Dual-Cure Resins

Formulation ID	Thioxanthone Derivative (wt%)	Co-initiator System	Curing Condition	Degree of Conversion (%)	Polymerization Rate (s <sup>-1</sup> )	Reference
DC-TX-01	ITX (0.5)	Camphorquinone/Amine	Light-cure	65-75	0.1-0.2	[5]
DC-TX-02	DETX (1.0)	Diaryliodonium Salt	Light-cure (UV)	>80	Not Reported	[4]
DC-TX-03	ITX (0.2-2.0)	Tertiary Amine	Light-cure	Not Reported	Not Reported	[1]
DC-TX-04	DETX (0.5)	Diaryliodonium Salt	Dual-cure	>90	Not Reported	[4]

Table 2: Mechanical Properties of **Thioxanthone**-Initiated Dual-Cured Polymers

Formulation ID	Thioxanthone Derivative (wt%)	Polymer Matrix	Flexural Strength (MPa)	Flexural Modulus (GPa)	Hardness (Vickers)	Reference
DM-TX-01	Not Specified	BisGMA/TEGDMA	80-120	3-5	40-60	<a href="#">[6]</a>
DM-TX-02	Not Specified	Epoxy-based	Not Reported	Not Reported	Not Reported	<a href="#">[4]</a>
DM-TX-03	Thio-urethane modified	BisGMA/UTEGDMA	Increased	Decreased	Not Reported	<a href="#">[6]</a>

## Experimental Protocols

### Protocol for Preparation of a Thioxanthone-Based Dual-Cure Resin

This protocol describes the preparation of a model dual-cure resin system based on common dental composite formulations.

Materials:

- Bisphenol A glycidyl dimethacrylate (BisGMA)
- Triethylene glycol dimethacrylate (TEGDMA)
- 2-Isopropylthioxanthone (ITX)
- Diaryliodonium hexafluorophosphate
- Benzoyl peroxide (BPO)
- N,N-dimethyl-p-toluidine (DMPT)
- Silanized glass fillers (optional)

#### Procedure:

- Paste A (Photo-activatable):
  1. In a light-protected container, create a monomer mixture of 70 wt% BisGMA and 30 wt% TEGDMA.
  2. Add 0.5 wt% ITX and 1.0 wt% diaryliodonium hexafluorophosphate to the monomer mixture.
  3. Mix thoroughly using a magnetic stirrer until all components are fully dissolved.
  4. If using fillers, gradually add up to 60 wt% silanized glass fillers and mix to a homogenous paste using a planetary mixer.
- Paste B (Chemically-activatable):
  1. In a separate container, prepare the same BisGMA/TEGDMA monomer mixture.
  2. Add 1.0 wt% BPO and 1.0 wt% DMPT to the monomer mixture.
  3. Mix thoroughly until all components are dissolved.
  4. If using fillers, add the same percentage as in Paste A and mix to a homogenous paste.
- Storage: Store both pastes in light-proof containers at room temperature.

## Protocol for Real-Time FTIR (RT-FTIR) Analysis of Curing Kinetics

This protocol allows for the real-time monitoring of the polymerization process by tracking the decrease in the methacrylate C=C bond concentration.

#### Equipment:

- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory
- LED light-curing unit (e.g., 405 nm or broad-spectrum)

**Procedure:**

- Mix Paste A and Paste B in a 1:1 ratio immediately before the measurement.
- Apply a small amount of the mixed paste onto the ATR crystal.
- Record a baseline spectrum of the uncured material.
- Position the light guide of the curing unit at a fixed distance from the sample on the ATR crystal.
- Simultaneously start the FTIR data acquisition in kinetics mode and activate the light-curing unit for a predetermined time (e.g., 20-60 seconds).
- Continue to record spectra for at least 10-15 minutes to monitor the dark cure reaction.
- The degree of conversion (DC) is calculated from the decrease in the peak height or area of the aliphatic C=C absorption band at approximately  $1638\text{ cm}^{-1}$  relative to an internal standard peak that does not change during polymerization (e.g., the aromatic C=C absorption at around  $1608\text{ cm}^{-1}$ ).
  - Formula for Degree of Conversion (%DC):  $\%DC = [1 - ( \text{Peak Area of C=C at time } t ) / ( \text{Peak Area of reference at time } t ) ) / ( \text{Peak Area of C=C at time } 0 ) / ( \text{Peak Area of reference at time } 0 ) ] * 100$

## Protocol for Photo-Differential Scanning Calorimetry (Photo-DSC)

Photo-DSC measures the heat flow associated with the polymerization reaction, providing information on the reaction kinetics and total enthalpy.

**Equipment:**

- Differential Scanning Calorimeter equipped with a UV light source
- Aluminum DSC pans

**Procedure:**

- Mix Paste A and Paste B in a 1:1 ratio.
- Accurately weigh 5-10 mg of the mixed paste into an open aluminum DSC pan.
- Place the sample pan and an empty reference pan into the DSC cell.
- Equilibrate the sample at a desired isothermal temperature (e.g., 37 °C).
- Once the baseline is stable, expose the sample to UV light of a specific intensity and duration.
- The exothermic heat flow during and after irradiation is recorded.
- The total heat of polymerization ( $\Delta H$ ) is determined by integrating the area under the exothermic peak.
- The rate of polymerization is proportional to the heat flow ( $dH/dt$ ).

## Protocol for Mechanical Property Testing

### Flexural Strength (Three-Point Bending Test):

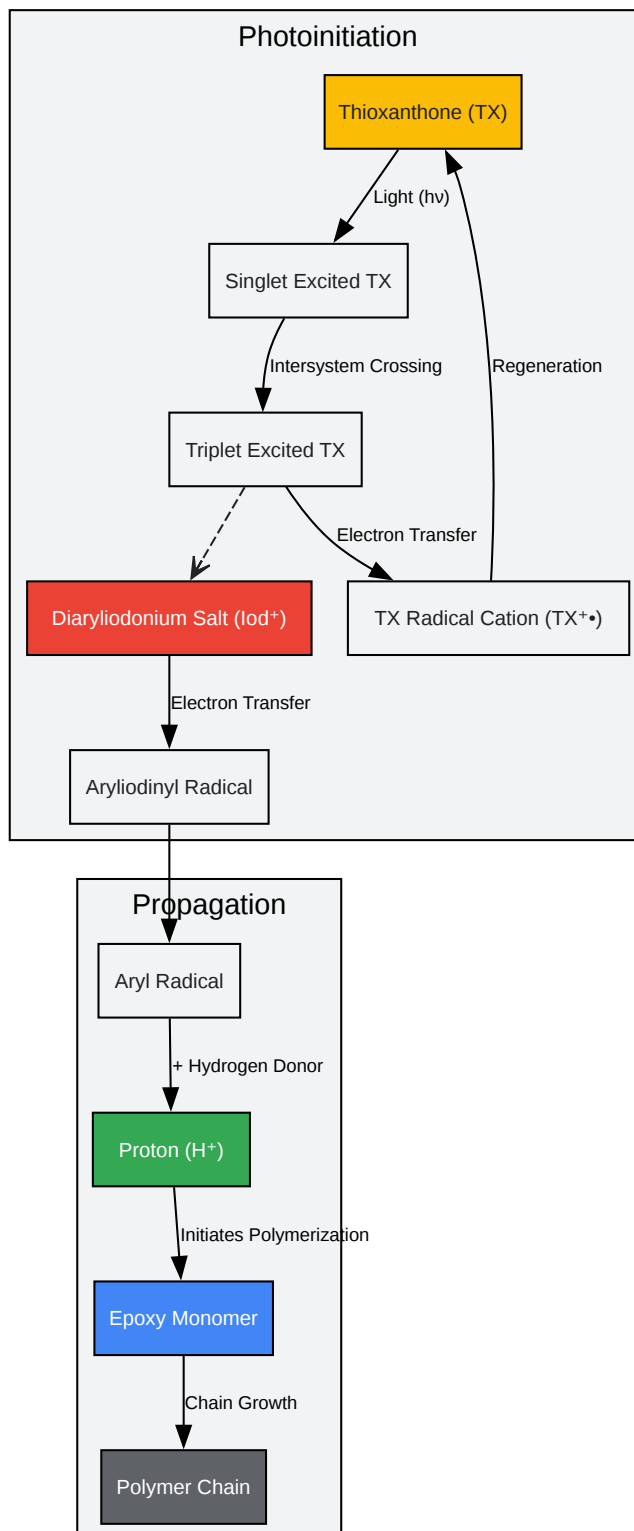
- Prepare rectangular bar-shaped specimens (e.g., 2 mm x 2 mm x 25 mm) by filling a mold with the mixed dual-cure paste.
- Light-cure the specimens from multiple directions according to the manufacturer's instructions.
- Allow the specimens to dark-cure for 24 hours at 37 °C.
- Measure the dimensions of each specimen.
- Perform a three-point bending test using a universal testing machine at a crosshead speed of 0.5 mm/min until fracture.
- Calculate the flexural strength ( $\sigma$ ) using the formula:  $\sigma = 3FL / 2bd^2$ , where F is the maximum load, L is the span length, b is the width, and d is the thickness of the specimen.

### Microhardness Test:

- Prepare cylindrical specimens (e.g., 5 mm in diameter and 2 mm thick).
- Cure the specimens as described for the flexural strength test.
- Polish the surface of the specimens to be tested.
- Measure the Vickers Hardness (VHN) using a microhardness tester with a specific load (e.g., 200 g) and dwell time (e.g., 15 seconds).

## Visualizations

## Mechanism of Thioxanthone Photosensitization in Cationic Polymerization

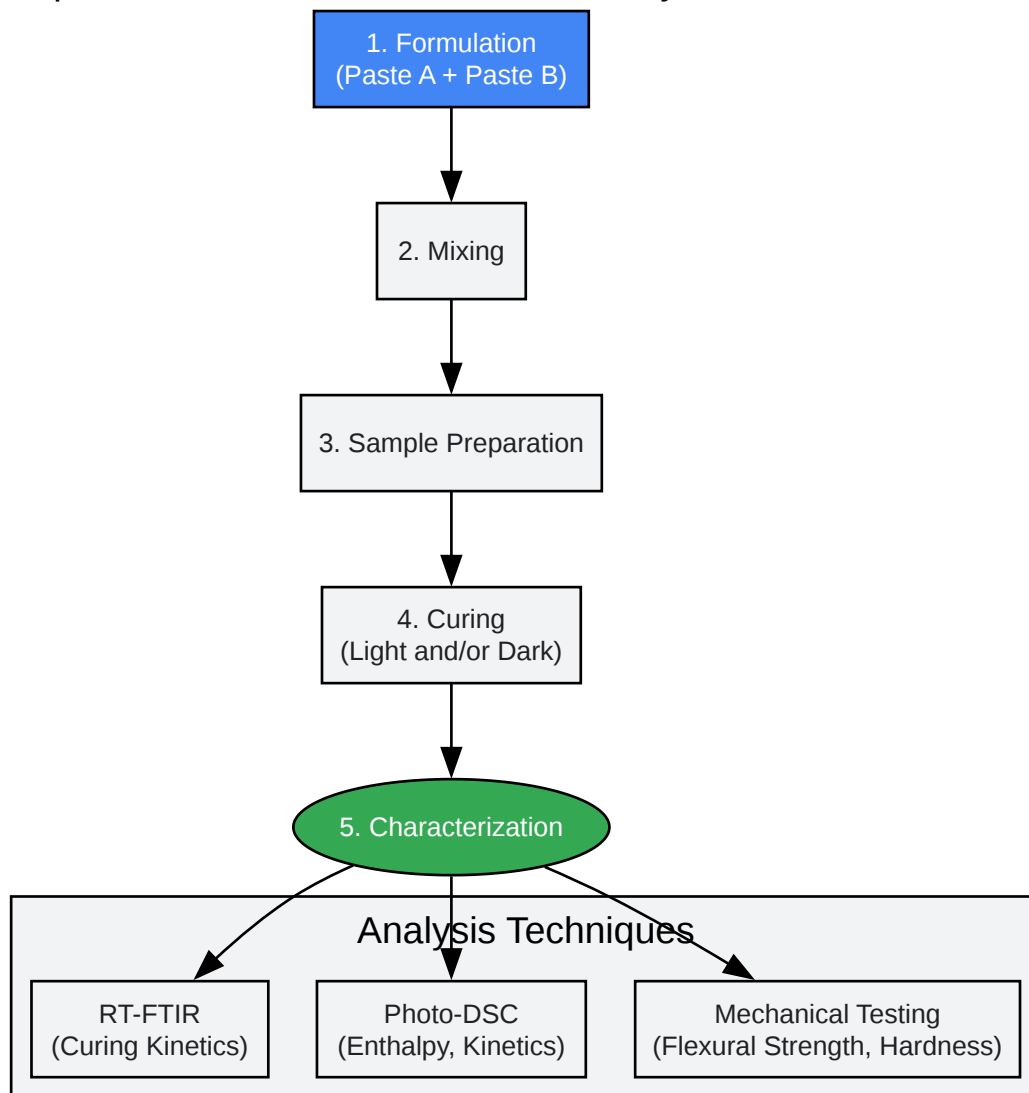


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Caption: Photosensitization mechanism of **thioxanthone**.

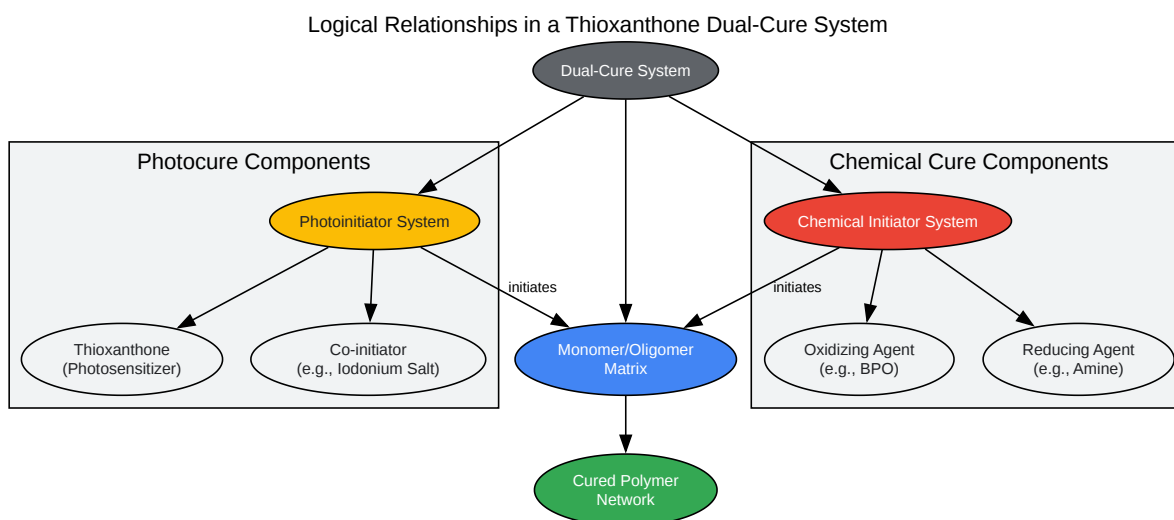


## Experimental Workflow for Dual-Cure System Characterization



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Caption: Workflow for dual-cure system characterization.



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Caption: Component relationships in a dual-cure system.

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